

# Cis-17-Hexacosenoic Acid: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *cis-17-Hexacosenoic acid*

Cat. No.: *B1231010*

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This technical guide provides an in-depth overview of **cis-17-hexacosenoic acid**, a very long-chain monounsaturated fatty acid with significant potential in various research and therapeutic applications. This document covers its fundamental chemical properties, natural occurrence, and known biological activities, with a focus on its relevance to drug development. Detailed experimental protocols for its extraction and analysis are also provided, alongside a visualization of its potential signaling pathways.

## Core Chemical and Physical Properties

**Cis-17-hexacosenoic acid**, also known by its trivial name ximenic acid, is an omega-9 fatty acid. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	66274-43-9	[cite: ]
Molecular Weight	394.67 g/mol	[cite: ]
Molecular Formula	C <sub>26</sub> H <sub>50</sub> O <sub>2</sub>	[cite: ]
Synonyms	Ximenic acid, (17Z)-Hexacos-17-enoic acid, C26:1n-9	[cite: ]
Physical State	Solid	[1]
Melting Point	50.5 - 50.9 °C	[1]
Solubility	Practically insoluble in water; soluble in organic solvents	[2]
Chemical Class	Very long-chain fatty acid	[2]

## Natural Occurrence and Biological Significance

**Cis-17-hexacosenoic acid** is primarily found in the seed oils of plants belonging to the Santalaceae, Olacaceae, and Opiliaceae families. A notable source is the seed oil of *Ximenia americana*, also known as the tallow wood or wild plum.

This fatty acid has garnered interest in the scientific community for its diverse biological activities, which suggest its potential as a lead molecule in drug development.[3] Pre-clinical studies have indicated that it possesses:

- **Anti-inflammatory properties:** Research suggests that related compounds can inhibit key inflammatory mediators.
- **Antimicrobial and antifungal activities:** It has shown efficacy against various bacterial and fungal strains.[3]
- **Potential anticancer effects:** Studies on the related compound, ximenynic acid, have demonstrated anti-proliferative and pro-apoptotic activities in cancer cell lines.[4]

## Experimental Protocols

## Extraction of Cis-17-Hexacosenoic Acid from *Ximenia americana* Seeds

This protocol describes a common method for the extraction of oil rich in **cis-17-hexacosenoic acid** from its natural source.

### Materials:

- Dried seeds of *Ximenia americana*
- Petroleum ether (40-60°C) or a 3:2 mixture of n-hexane and isopropyl alcohol
- Rotary evaporator
- Soxhlet apparatus (optional)
- Blender or grinder

### Procedure:

- Preparation of Seeds: The shells of the *Ximenia americana* fruits are removed to obtain the kernels. The kernels are then dried, for instance, overnight in an oven at 80°C.
- Crushing: The dried kernels are thoroughly crushed using a blender or grinder to increase the surface area for extraction.
- Solvent Extraction:
  - Soxhlet Extraction: The crushed seeds are placed in a thimble and extracted with hot petroleum ether (40-60°C) in a Soxhlet apparatus for several hours.
  - Reflux Extraction: Alternatively, the crushed kernels can be placed in a round-bottom flask with a suitable solvent (e.g., acetone or hexane) and boiled under reflux for approximately 3 hours.<sup>[2]</sup>
- Filtration: After extraction, the solid material is separated from the solvent-oil mixture by filtration.

- Solvent Removal: The solvent is removed from the filtrate using a rotary evaporator under vacuum to yield the crude seed oil.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for the analysis of **cis-17-hexacosenoic acid**, typically after conversion to its fatty acid methyl ester (FAME).

Materials:

- Extracted oil sample
- Methanolic HCl or sodium methoxide in methanol
- Organic solvent (e.g., hexane)
- Anhydrous sodium sulfate
- GC-MS system with a suitable capillary column (e.g., HP-5MS)

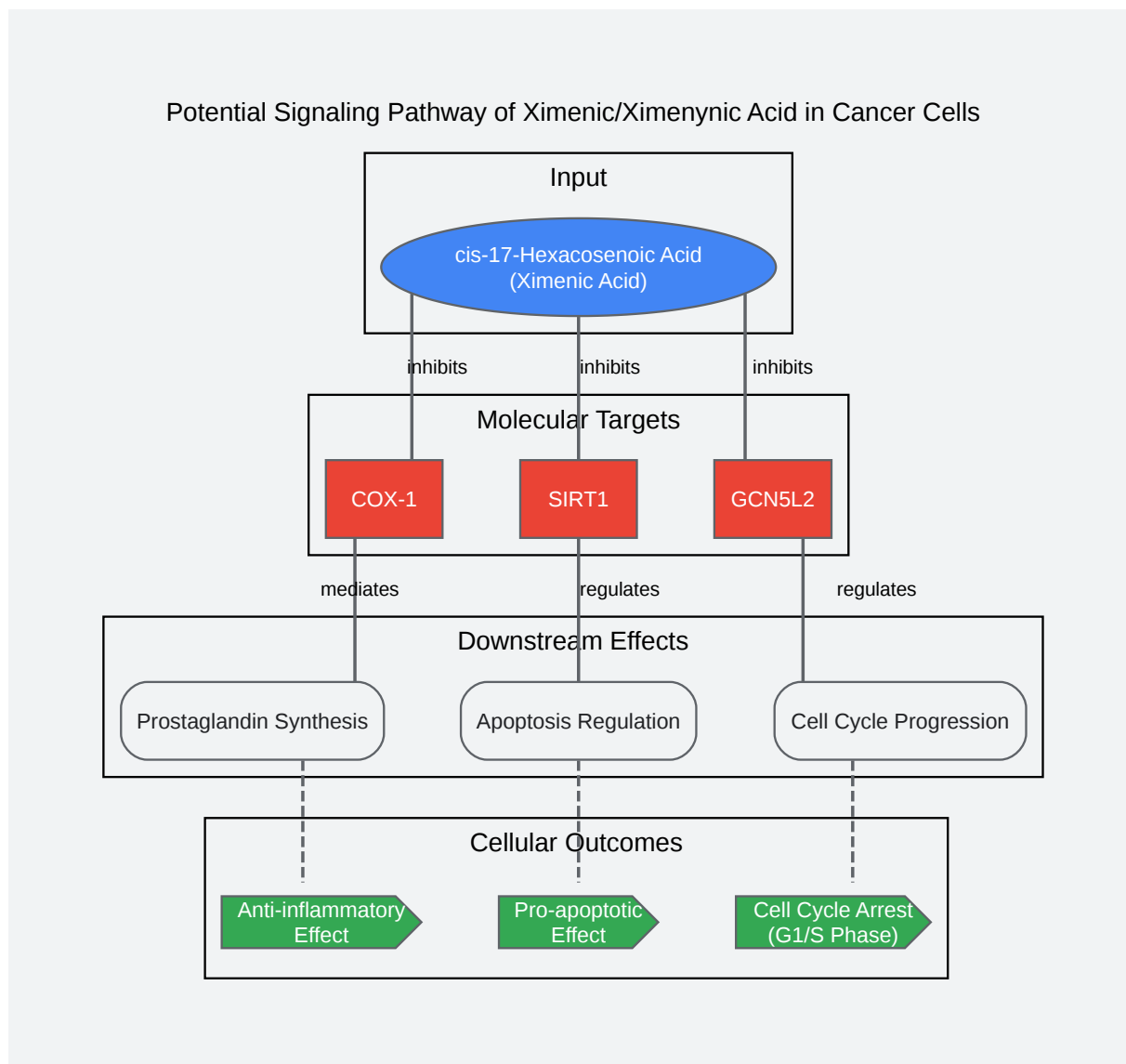
Procedure:

- Derivatization to FAMES:
  - A small amount of the extracted oil is transesterified to fatty acid methyl esters. A common method involves heating the sample with methanolic HCl or reacting with sodium methoxide in methanol.[\[1\]](#)
  - For example, react the lipid extract with 0.5 M sodium methoxide in anhydrous methanol at 45°C for 5 minutes. Neutralize the mixture with 15% NaHSO<sub>4</sub>.[\[1\]](#)
- Extraction of FAMES: The FAMES are then extracted from the reaction mixture using an organic solvent like hexane. The organic layer is washed and dried over anhydrous sodium sulfate.
- GC-MS Analysis:

- The prepared FAME sample is injected into the GC-MS system.
- GC Conditions (Example): An initial oven temperature of 100°C held for 2 minutes, ramped to 180°C at 15°C/min, then to 250°C at 5°C/min and held for 3 minutes, and finally to 320°C at 20°C/min and held for 12 minutes.[4] The injection is performed in splitless mode.
- MS Conditions: The mass spectrometer is operated in electron ionization (EI) mode, and mass spectra are recorded over a suitable mass range (e.g., m/z 50-600).
- Identification: The **cis-17-hexacosenoic acid** methyl ester is identified by its retention time and comparison of its mass spectrum with reference spectra in a database (e.g., NIST).

## Potential Signaling Pathway

The precise signaling pathways through which **cis-17-hexacosenoic acid** exerts its biological effects are still under investigation. However, studies on the closely related ximenynic acid in HepG2 human hepatoma cells provide insights into a potential mechanism of action for its anti-cancer and anti-inflammatory effects. This pathway involves the inhibition of several key proteins.



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Caption: Potential mechanism of action based on related compounds.

This proposed pathway highlights the inhibition of cyclooxygenase-1 (COX-1), a key enzyme in prostaglandin synthesis, which may contribute to the anti-inflammatory effects.[3][4] Furthermore, the suppression of SIRT1, an anti-apoptosis protein, and GCN5L2, a cell cycle-associated protein, could lead to increased apoptosis and cell cycle arrest in cancer cells,

respectively.[4] It is important to note that further research is required to definitively confirm these pathways for **cis-17-hexacosenoic acid** itself.

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